

purification isolation (+)-menthofuran from plant extracts

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Compound Focus: (+)-Menthofuran

CAS No.: 17957-94-7

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Chemical Profile of (+)-Menthofuran

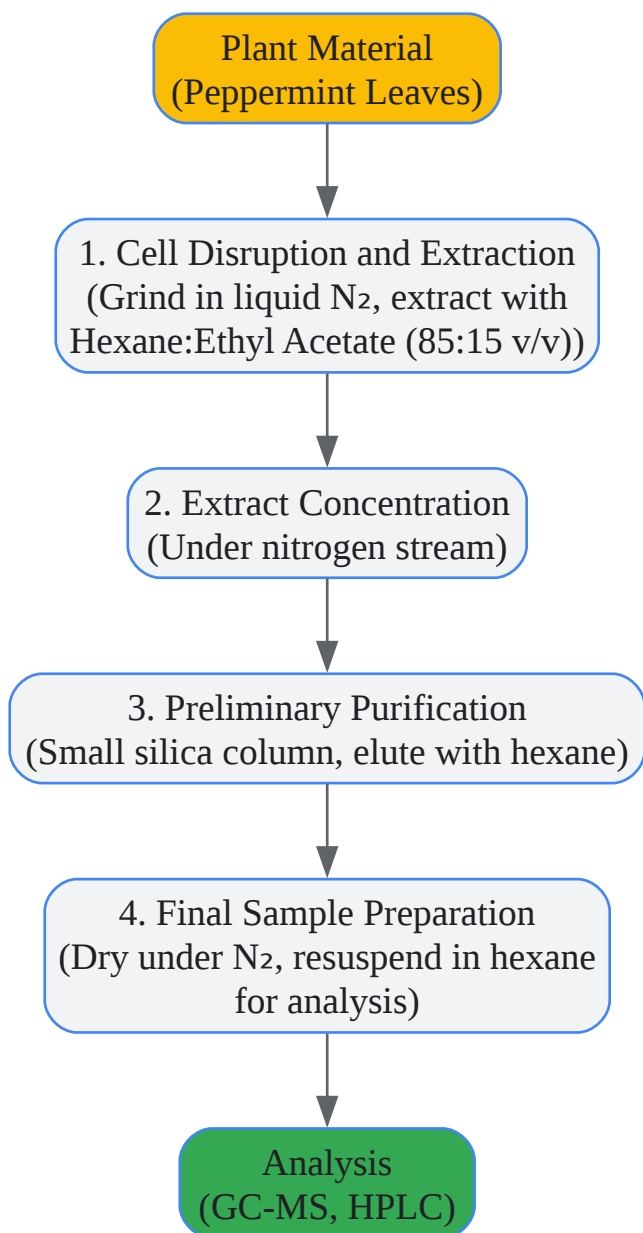
The table below summarizes the key chemical and physical properties of **(+)-menthofuran**, which are crucial for planning its purification [1] [2].

Property	Specification / Value
IUPAC Name	3,6-Dimethyl-4,5,6,7-tetrahydro-1-benzofuran
Chemical Formula	C ₁₀ H ₁₄ O
CAS Number	494-90-6
Molar Mass	150.22 g·mol ⁻¹
Boiling Point	208 °C
Flash Point	86 °C (approx. 67°C also reported)
Density	0.97 g/mL at 20°C
Refractive Index	1.4880 to 1.54

Property	Specification / Value
Optical Rotation	+34.6°C
Solubility	Insoluble in water; soluble in alcohol, oils, DMSO
Color / Form	Colorless to pale yellow liquid
Odor	Musty, nutty, earthy

Extraction and Purification Workflow

Based on general methods for isolating non-polar terpenes, the following workflow can be adapted for the purification of **(+)-menthofuran**. The core principle is to use non-polar or moderately polar solvents for extraction, followed by chromatographic separation [3].



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Key Considerations for the Protocol:

- **Plant Material:** The primary botanical source is peppermint (*Mentha × piperita*) leaves [4] [2].
- **Extraction Solvent:** A mixture of **hexane and ethyl acetate (85:15 v/v)** is recommended for extracting non-polar terpenes. The ratio can be adjusted to favor more non-polar (higher hexane) or slightly more polar (higher ethyl acetate) compounds [3].
- **Internal Standard:** For accurate quantification during research, adding an internal standard like **α-cedrene** or **hexadecane** to the extraction solvent is critical [3].
- **Chromatography:** A small silica gel column is used to separate the target terpene from other compounds in the crude extract. Due to its compact cyclic structure, menthofuran may elute faster

than a linear terpene of similar molecular weight [3].

- **Analysis:** The final extract is typically analyzed by **GC-MS** or **HPLC** [3].

Analytical Conditions for GC-MS

For the analysis of non-polar terpenes like menthofuran, the following GC-MS conditions can serve as a starting point [3]. These will need to be optimized for your specific instrument and requirements.

Parameter	Specification
Instrument	Agilent 6890a GC coupled to 5975C MSD
Column	HP5-MS (30 m × 0.250 mm × 0.25 μm)
Injector Temp.	250 °C

| **Oven Program** | - 150 °C for 1 min

- Ramp at 10 °C/min to 280 °C
- Ramp at 5 °C/min to 310 °C for 1 min | | **Carrier Gas** | Helium | | **Detection** | Mass Spectral Detector (MSD) or Flame Ionization Detector (FID) |

Critical Gaps and Further Research

The existing literature has some limitations for creating a definitive isolation protocol:

- **Lack of Specific Parameters:** The search results do not provide detailed metrics crucial for a reproducible lab protocol, such as **exact column dimensions, silica gel pore size, flow rates, or the expected retention time/fraction for menthofuran** during chromatography.
- **Focus on Biosynthesis and Toxicity:** Much of the available scientific literature focuses on menthofuran's biological role in plants [5] [6] and its hepatotoxicity [4] [1] [7], rather than detailed purification from a complex plant matrix.

To overcome these gaps, I suggest:

- **Searching specialized databases** like SciFinder Navigator or Reaxys, which are tailored for chemical literature and procedures.

- Using targeted search terms such as "preparative HPLC isolation menthofuran" or "flash chromatography Mentha piperita essential oil" in scientific databases to find more technical notes.

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